

"Antioxidant agent-13" protocol for cell culture studies

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Compound of Interest

Compound Name: Antioxidant agent-13

Cat. No.: B12388327

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Application Notes: Antioxidant Agent-13

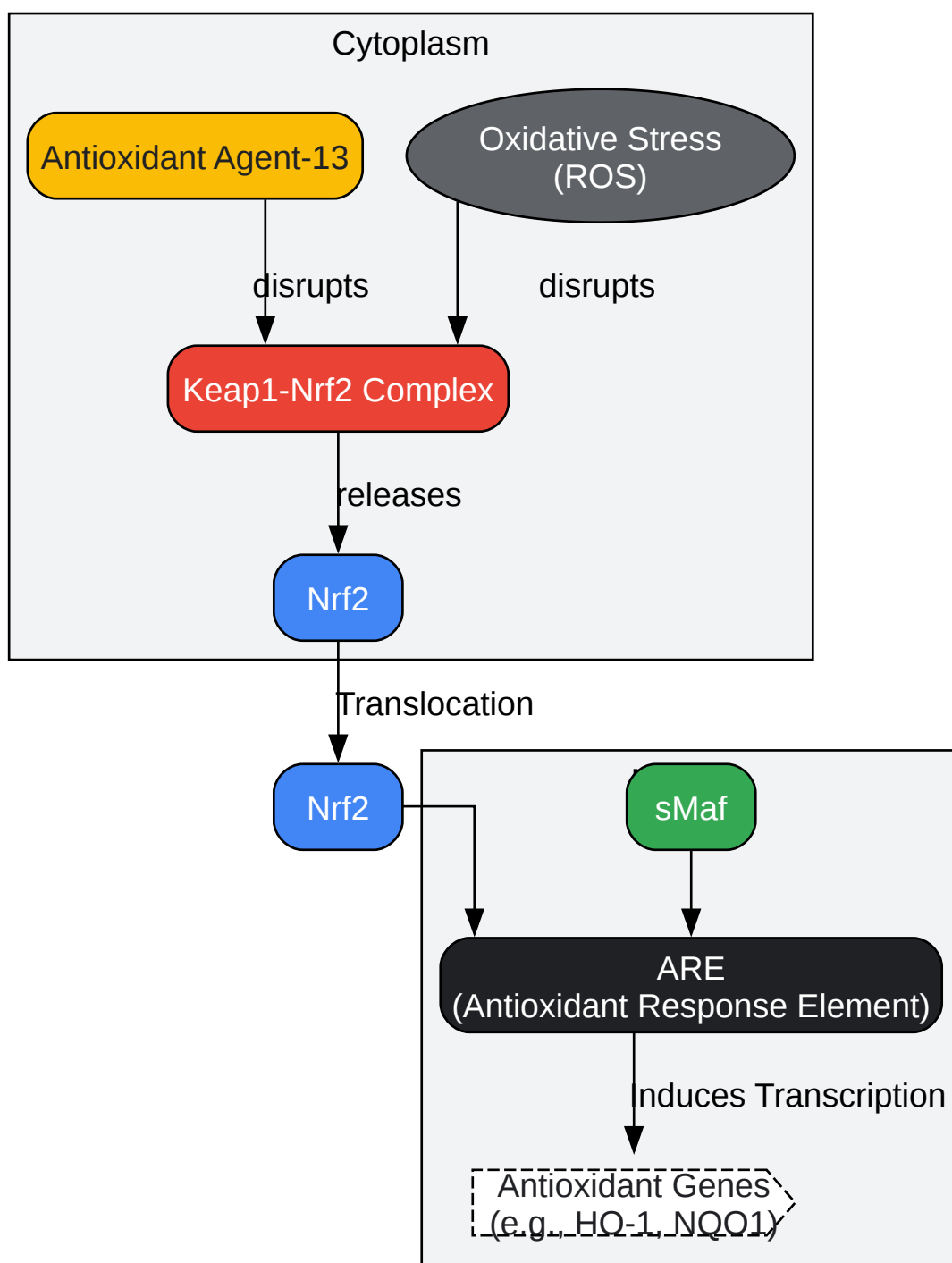
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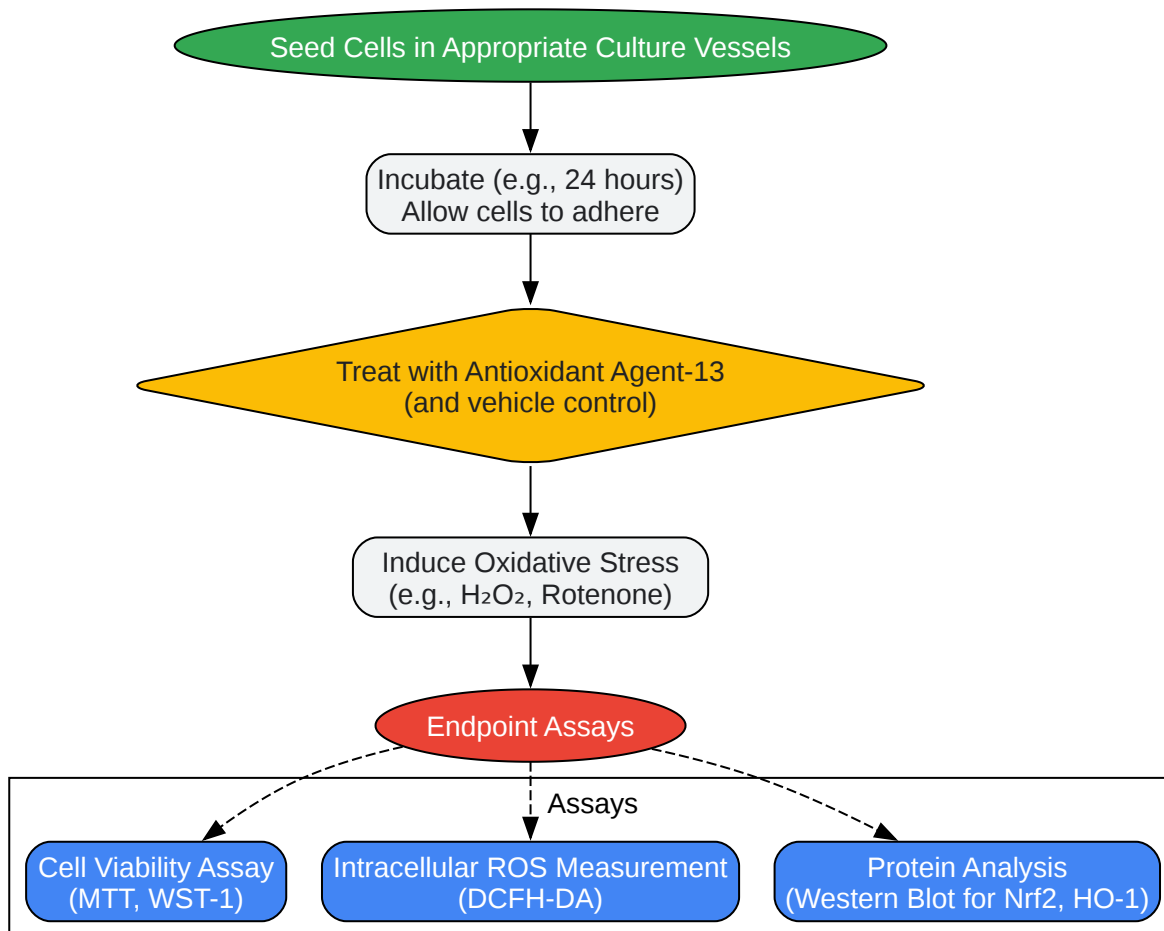
Introduction

Antioxidant Agent-13 is a novel, cell-permeable small molecule designed to protect cells from oxidative stress-induced damage. It functions as a potent activator of the Nrf2 (Nuclear factor erythroid 2-related factor 2) signaling pathway, a critical cellular defense mechanism against oxidative and electrophilic insults. Upon activation, Nrf2 translocates to the nucleus and initiates the transcription of a suite of cytoprotective genes, including key antioxidant enzymes. These notes provide detailed protocols for utilizing **Antioxidant Agent-13** in cell culture studies to investigate its protective effects and mechanism of action.

Mechanism of Action

Antioxidant Agent-13 disrupts the interaction between Nrf2 and its cytosolic repressor, Keap1 (Kelch-like ECH-associated protein 1). This leads to the stabilization and nuclear accumulation of Nrf2. In the nucleus, Nrf2 heterodimerizes with small Maf proteins and binds to the Antioxidant Response Element (ARE) in the promoter regions of its target genes, such as Heme Oxygenase-1 (HO-1) and NAD(P)H Quinone Dehydrogenase 1 (NQO1), upregulating their expression and enhancing cellular antioxidant capacity.





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